

"2,6-Dibromo-5-ethoxypyridin-3-amine" physical properties

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Compound of Interest

Compound Name: 2,6-Dibromo-5-ethoxypyridin-3-amine

Cat. No.: B1361741

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An In-Depth Technical Guide to the Physical Properties and Characterization of **2,6-Dibromo-5-ethoxypyridin-3-amine**

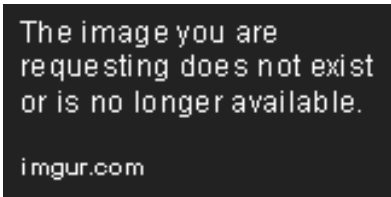
Introduction

2,6-Dibromo-5-ethoxypyridin-3-amine is a halogenated, substituted pyridine derivative. Compounds of this class are of significant interest to researchers in medicinal chemistry and materials science due to their utility as versatile synthetic building blocks. The pyridine core, functionalized with bromine atoms, an amine group, and an ethoxy group, offers multiple reaction sites for constructing more complex molecular architectures. The bromine atoms, for instance, are ideal handles for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), while the amine group can be readily derivatized.

This guide serves as a technical resource for scientists and drug development professionals. Given that detailed physical property data for this specific compound is not extensively documented in publicly available literature, this document emphasizes the standard methodologies and logical workflows required for its comprehensive characterization. As a Senior Application Scientist, the focus here is not merely on presenting data, but on explaining the causality behind the experimental choices, ensuring a self-validating approach to characterization that upholds the highest standards of scientific integrity.

Compound Identification and Profile

Correctly identifying a chemical substance is the foundational step upon which all subsequent research is built. The following table summarizes the core identifiers for **2,6-Dibromo-5-ethoxypyridin-3-amine**.

Identifier	Data	Source
Chemical Name	2,6-Dibromo-5-ethoxypyridin-3-amine	[1]
CAS Number	1000018-10-9	[1]
Molecular Formula	C ₇ H ₈ Br ₂ N ₂ O	[1]
Molecular Weight	295.96 g/mol	[1]
Chemical Structure		(Structure generated based on name)

Core Physical Properties: A Framework for Experimental Determination

The physical properties of a compound dictate its behavior in experimental settings, influencing everything from reaction conditions and purification strategies to formulation and storage. Below are the critical physical properties and the standard, validated protocols for their determination.

Physical State and Appearance

Expert Insight: The initial visual inspection is a simple yet crucial qualitative test. For a compound with a molecular weight of nearly 300 g/mol and multiple polar functional groups, it is expected to be a solid at room temperature. Any deviation, such as being an oil or a low-melting solid, would be important initial information. Color can be an indicator of purity; while many amine-containing compounds are colorless when pure, they can often develop a yellowish or brownish tint upon exposure to air and light due to oxidation.

Experimental Protocol: Visual Inspection

- **Sample Preparation:** Place a small amount (approx. 5-10 mg) of the substance on a clean, white watch glass or weighing paper.
- **Observation:** Record the physical state (e.g., crystalline solid, amorphous powder, waxy solid) under ambient laboratory lighting.
- **Color Assessment:** Note the color of the material.
- **Documentation:** Photograph the sample against a neutral background for accurate record-keeping.

Melting Point

Expert Insight: The melting point is one of the most reliable and accessible indicators of a compound's purity. A pure crystalline solid will exhibit a sharp melting range (typically $<1-2\text{ }^{\circ}\text{C}$). A broad melting range often suggests the presence of impurities, which disrupt the crystal lattice and depress the melting point. For novel compounds, an accurately determined melting point is a critical piece of characterization data. Related brominated pyridine compounds often appear as solids.^[2]

Experimental Protocol: Capillary Melting Point Determination

- **Sample Preparation:** Finely crush a small amount of the dry solid into a powder. Tap the open end of a capillary tube into the powder to pack a small amount (2-3 mm height) of the sample into the closed end.
- **Apparatus Setup:** Place the packed capillary tube into the heating block of a calibrated melting point apparatus.
- **Rapid Heating (Scouting):** Heat the block rapidly to get a preliminary, approximate melting point. This prevents spending excessive time in the final, precise measurement.
- **Slow Heating (Precise Measurement):** Allow the block to cool well below the approximate melting point. Prepare a new sample and heat the block quickly to within $15-20\text{ }^{\circ}\text{C}$ of the scouted melting point. Then, reduce the heating rate to $1-2\text{ }^{\circ}\text{C}$ per minute.

- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting range is $T_1 - T_2$.

Solubility Profile

Expert Insight: Understanding a compound's solubility is paramount for practical applications in synthesis, purification, and biological assays. The presence of both a polar amine and a relatively nonpolar ethoxy group and aromatic core suggests a mixed solubility profile. It is expected to be soluble in moderately polar organic solvents. Solubility in aqueous solutions will likely be dependent on pH, as the amine group can be protonated to form a more soluble salt.

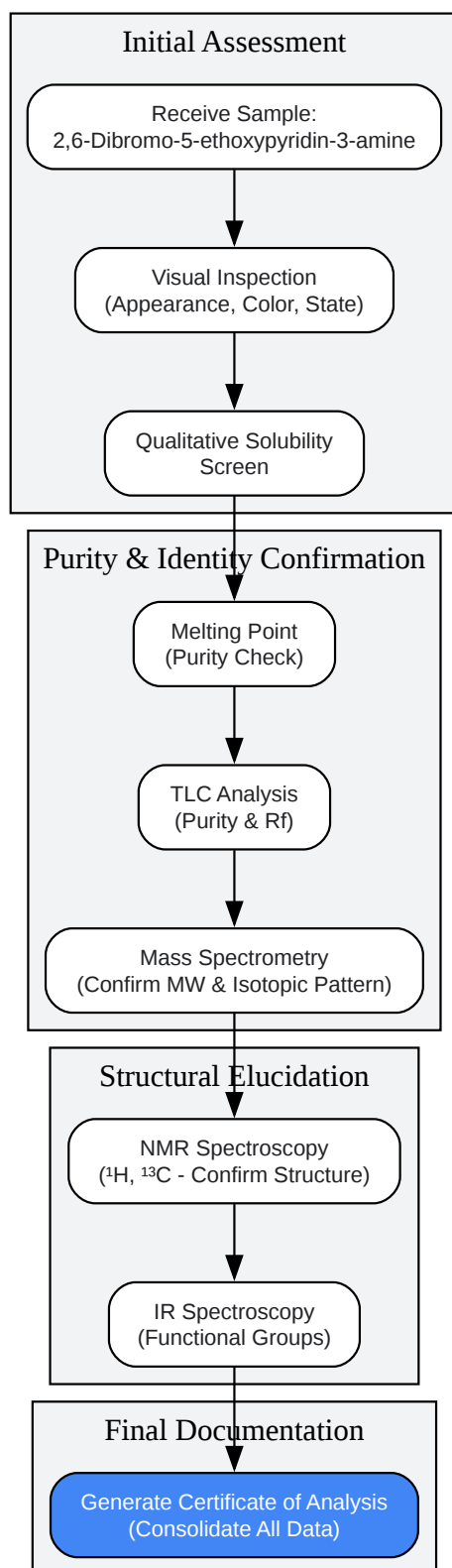
Experimental Protocol: Qualitative Solubility Testing

- **Setup:** Arrange a series of labeled test tubes, each containing ~10 mg of **2,6-Dibromo-5-ethoxypyridin-3-amine**.
- **Solvent Addition:** To each tube, add 1 mL of a different test solvent. A standard panel should include:
 - Water: (Polar protic)
 - 1 M HCl: (Aqueous acid, tests for basic amine protonation)
 - 1 M NaOH: (Aqueous base)
 - Methanol/Ethanol: (Polar protic)
 - Acetone/Ethyl Acetate: (Polar aprotic)
 - Dichloromethane (DCM)/Chloroform: (Nonpolar aprotic)
 - Hexanes/Toluene: (Nonpolar)
- **Observation:** Agitate each tube vigorously for 30 seconds. Observe and record whether the compound is fully soluble, partially soluble, or insoluble.

- Interpretation: This profile provides a robust guide for selecting solvents for reactions (where reactants must be soluble), recrystallization (soluble when hot, insoluble when cold), and chromatography.

Workflow for Physical and Structural Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of a new or sparsely documented chemical compound like **2,6-Dibromo-5-ethoxypyridin-3-amine**.



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Caption: Workflow for the physical and structural characterization of a chemical compound.

Handling, Storage, and Safety

Authoritative Grounding: While a specific Safety Data Sheet (SDS) for this exact CAS number is not readily available in public databases, the structural motifs provide a strong basis for determining appropriate handling procedures. Halogenated aromatic compounds and amines require careful handling. General safety protocols for related brominated compounds warn of potential skin irritation and hazards if inhaled or swallowed.[3][4]

Core Recommendations:

- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields when handling the compound.
- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.
- **Storage:** As recommended by suppliers, the compound should be stored in a tightly sealed container in a refrigerator at 2-8°C.[1] This helps to minimize degradation, particularly oxidation of the amine group.
- **First Aid:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water.[4][5]
 - **Eye Contact:** Flush eyes with copious amounts of water for at least 15 minutes.[4][5]
 - **Ingestion/Inhalation:** Move to fresh air. Seek immediate medical attention.[4]

Conclusion

2,6-Dibromo-5-ethoxypyridin-3-amine is a valuable chemical intermediate whose utility in research and development is predicated on a thorough understanding of its physical properties. This guide provides a comprehensive framework for the systematic characterization of this compound, rooted in established experimental protocols and expert-driven insights. By following a logical workflow encompassing visual inspection, melting point and solubility determination, and spectroscopic analysis, researchers can generate the reliable data necessary to confidently utilize this molecule in their synthetic endeavors. Adherence to

rigorous safety and handling protocols is essential to ensure the well-being of laboratory personnel.

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